

# Personal protective equipment for handling 3-Vinyl-1,1'-biphenyl

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## Compound of Interest

Compound Name: 3-Vinyl-1,1'-biphenyl

Cat. No.: B1321054

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## Essential Safety and Handling Guide for 3-Vinyl-1,1'-biphenyl

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Vinyl-1,1'-biphenyl**. Adherence to these protocols is essential for ensuring personal safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

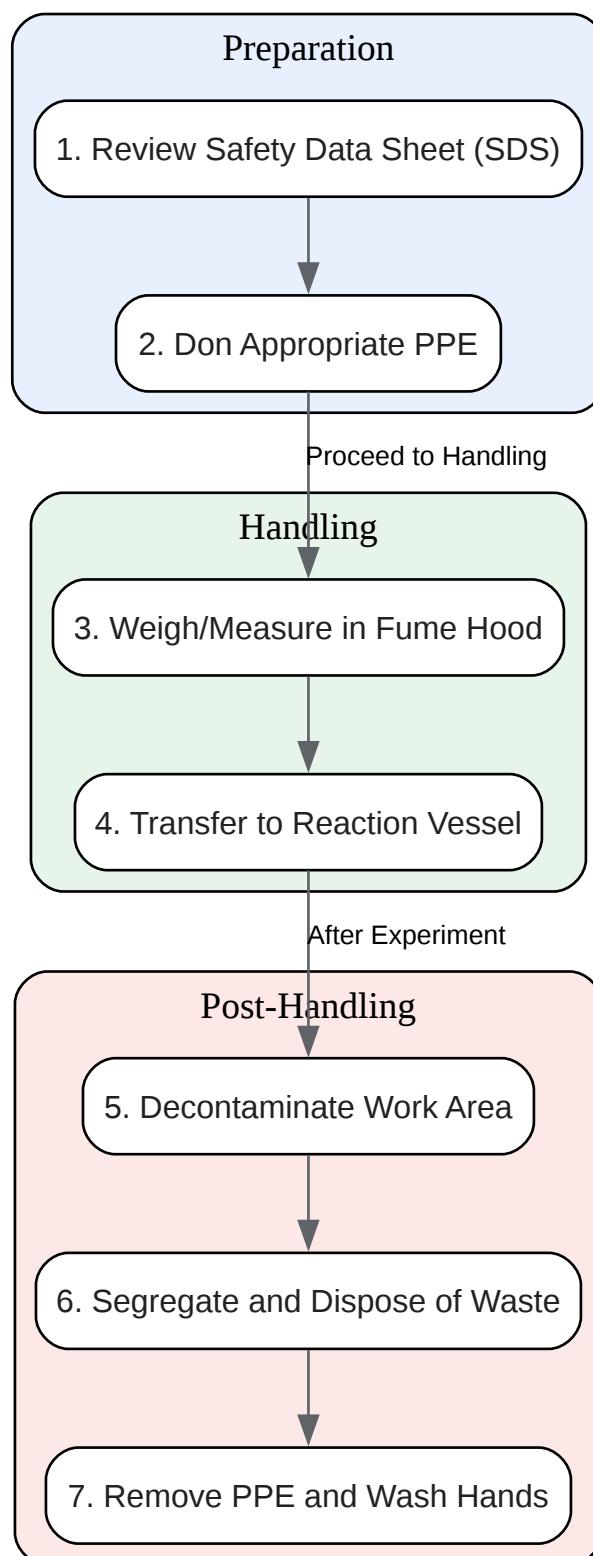
**3-Vinyl-1,1'-biphenyl** is a chemical that requires careful handling due to its potential health and environmental hazards. The primary routes of exposure are inhalation, skin contact, and eye contact. The known hazards include causing skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

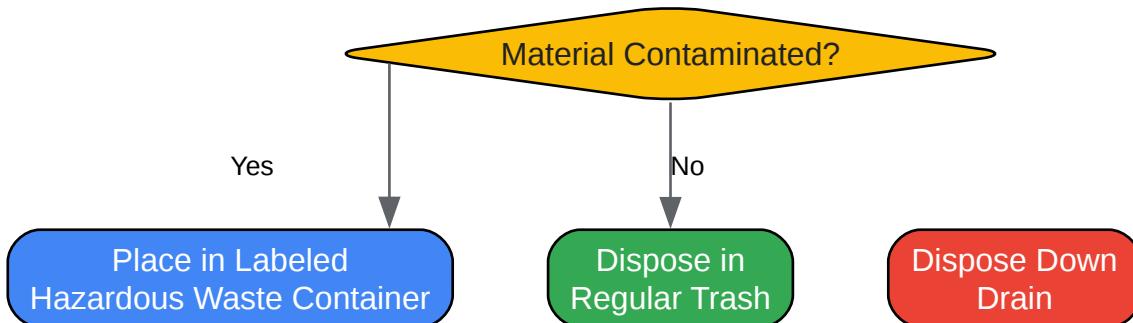
The following table summarizes the required PPE for handling **3-Vinyl-1,1'-biphenyl**.

Protection Type	Specific PPE	Standard/Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or NIOSH (US).	To prevent eye contact which can cause serious irritation.[1][2][3]
Hand Protection	Chemical-resistant, impervious gloves.	Inspected prior to use and conforming to EU Directive 89/686/EEC and the standard EN 374.	To prevent skin contact which can cause irritation.[1][2]
Skin and Body Protection	Laboratory coat, long-sleeved clothing. For larger quantities or increased risk of exposure, impervious clothing may be necessary.	Standard laboratory attire.	To protect skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator may be required.	NIOSH (US) or EN 149 (EU) approved.	To avoid inhalation of dust or vapors, which may cause respiratory irritation.[1]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **3-Vinyl-1,1'-biphenyl** is critical for safety. The following workflow diagram outlines the key steps.





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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 3. [fishersci.com](https://www.fishersci.com) [fishersci.com]
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